

Application Notes and Protocols for ACTH(4-9) in Cognitive Studies

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Compound of Interest

Compound Name:	Acth (4-9)
CAS No.:	56236-83-0
Cat. No.:	B1606897

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of Adrenocorticotrophic Hormone (4-9) [ACTH(4-9)] and its analogs in cognitive research. ACTH(4-9) is a peptide fragment that lacks the steroidogenic activity of the full ACTH molecule but has been shown to possess neuroprotective and cognitive-enhancing properties. These protocols are intended to guide researchers in designing and executing preclinical and clinical studies to evaluate the efficacy of ACTH(4-9) and related compounds.

Quantitative Data Summary

The effective dosage of ACTH(4-9) and its analogs varies significantly depending on the species, route of administration, and the specific cognitive domain being investigated. The following tables summarize quantitative data from key preclinical and clinical studies.

Table 1: Preclinical Studies of ACTH(4-9) and its Analogs in Cognitive Models

Compound	Animal Model	Dosage	Route of Administration	Cognitive Task	Observed Effect	Citation
Org 2766	Rat	10 ng - 10 µg	Intracerebroventricular (ICV)	Morris Water Maze	Counteracted AP5-induced impairment in spatial orientation.	[1]
Org 2766	Rat	Not Specified	Chronic	Morris Water Maze, Step-through avoidance	Prevented behavioral alterations induced by a mineralocorticoid receptor antagonist.	
Ebiratide	Mouse/Rat	1-10 µg/kg	Subcutaneous (SC)	Inhibitory avoidance, up-hill avoidance, shuttle box avoidance, 8-arm radial maze	Improved memory processes.	[2]
ACTH(4-9)	Mouse	50 mg/kg	Subcutaneous (SC), twice a week	Not a cognitive task (neuroprotection study)	Reduced dexamethasone-induced neuronal damage in the	[3]

hippocamp

us.[3]

Table 2: Clinical Studies of ACTH(4-9) Analogs in Cognitive Function

Compound	Patient Population	Dosage	Route of Administration	Cognitive Assessment	Observed Effect	Citation
Ebiratide (Org 2766)	Alzheimer's disease, Major Depressive Episode	60, 300, 600 µg	Intravenous (IV)	Neuropsychological testing	No cognitive improvement, but patients felt more vigorous and alert.	
Org 2766	Alzheimer's disease	Not Specified	Not Specified (6-month study)	Rating scales, cognitive functions	No significant effect on cognitive function.	
ACTH(4-9) analog	Healthy Adults	5, 10, 20 mg	Oral	Visual Event-Related Potential (ERP)	5 and 10 mg doses enhanced neural efficiency; 20 mg dose did not.	
Org 2766	Autistic Children	20 mg/day	Oral (4 weeks)	Aberrant Behavior Checklist, Playroom Observation	Decreased stereotypic behavior and increased social interaction.	[4][5]
Org 2766	Autistic Children	40 mg/day	Oral (6 weeks)	Aberrant Behavior Checklist, Behavioral	Failed to improve social and communication	[6]

Observation
tive
behavior at
a group
level, but
responders
showed
decreased
hyperactivity.^[6]

Experimental Protocols

Preclinical: Morris Water Maze Protocol

This protocol is adapted from standard procedures and is suitable for assessing the effects of ACTH(4-9) on spatial learning and memory in rodents.^{[7][8][9][10]}

Objective: To evaluate the effect of ACTH(4-9) on the acquisition of a spatial navigation task.

Apparatus:

- A circular tank (1.5-2.0 m in diameter) filled with water made opaque with non-toxic white paint or milk powder.
- An escape platform (10-15 cm in diameter) submerged 1-2 cm below the water surface.
- A video tracking system and software to record the animal's swim path, latency to find the platform, and swim speed.
- Distinct visual cues placed around the room and visible from within the maze.

Procedure:

- Acclimation: Handle the animals for several days before the experiment. Allow them to habituate to the experimental room for at least 1 hour before testing.
- Drug Administration: Administer ACTH(4-9) or vehicle at the predetermined dose and route (e.g., subcutaneously 30-60 minutes before the first trial of each day).

- Acquisition Phase (4-5 days):
 - Conduct 4 trials per day for each animal.
 - For each trial, gently place the animal into the water facing the wall of the tank at one of four quasi-randomly selected starting positions (North, South, East, West).
 - Allow the animal to swim freely for a maximum of 60-90 seconds to find the hidden platform.
 - If the animal fails to find the platform within the maximum time, gently guide it to the platform.
 - Allow the animal to remain on the platform for 15-30 seconds.
 - The inter-trial interval should be between 10-20 minutes.
- Probe Trial (24 hours after the last acquisition trial):
 - Remove the escape platform from the pool.
 - Place the animal in the tank at a novel starting position.
 - Allow the animal to swim for 60 seconds.
 - Record the time spent in the target quadrant (where the platform was previously located) and the number of times the animal crosses the former platform location.
- Data Analysis:
 - Acquisition: Analyze the escape latency and swim path length across training days using a repeated-measures ANOVA.
 - Probe Trial: Compare the time spent in the target quadrant to the time spent in other quadrants using a one-way ANOVA or a t-test against chance (25%).

Preclinical: Passive Avoidance Task Protocol

This protocol is designed to assess the effects of ACTH(4-9) on fear-motivated learning and memory.[11][12][13][14]

Objective: To evaluate the effect of ACTH(4-9) on the retention of an inhibitory avoidance response.

Apparatus:

- A two-chamber shuttle box with a light and a dark compartment separated by a guillotine door. The floor of the dark compartment is equipped with a grid for delivering a mild foot shock.

Procedure:

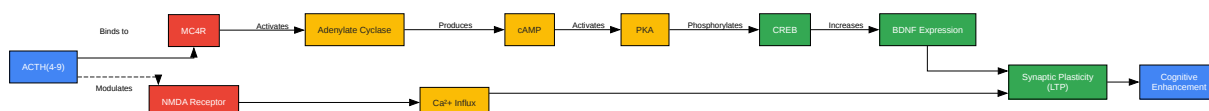
- Acclimation and Habituation:
 - Handle the animals for several days prior to the experiment.
 - On the day of training, place each animal in the light compartment and allow it to explore for a set period (e.g., 2 minutes).
- Training (Acquisition):
 - Administer ACTH(4-9) or vehicle at the predetermined dose and route before the training session.
 - Place the animal in the light compartment, facing away from the door.
 - When the animal enters the dark compartment with all four paws, the guillotine door is closed, and a mild, inescapable foot shock (e.g., 0.3-0.5 mA for 2 seconds) is delivered.
 - Immediately after the shock, remove the animal and return it to its home cage.
 - Record the latency to enter the dark compartment.
- Retention Test (24 or 48 hours later):
 - Place the animal back into the light compartment.

- Record the latency to enter the dark compartment (step-through latency) for a maximum of 300-600 seconds. A longer latency is indicative of better memory of the aversive event.
- No foot shock is delivered during the retention test.
- Data Analysis:
 - Compare the step-through latencies between the ACTH(4-9) treated group and the vehicle control group using a Mann-Whitney U test or a t-test.

Signaling Pathways and Experimental Workflows

Proposed Signaling Pathway for ACTH(4-9) Cognitive Enhancement

ACTH(4-9) is believed to exert its cognitive effects through the modulation of several neural systems, with the Melanocortin 4 Receptor (MC4R) being a key target. Activation of MC4R can lead to downstream signaling cascades that enhance synaptic plasticity, a cellular correlate of learning and memory.[15][16][17] Additionally, ACTH(4-9) has been shown to modulate NMDA receptor activity, which is critical for long-term potentiation (LTP).[18]

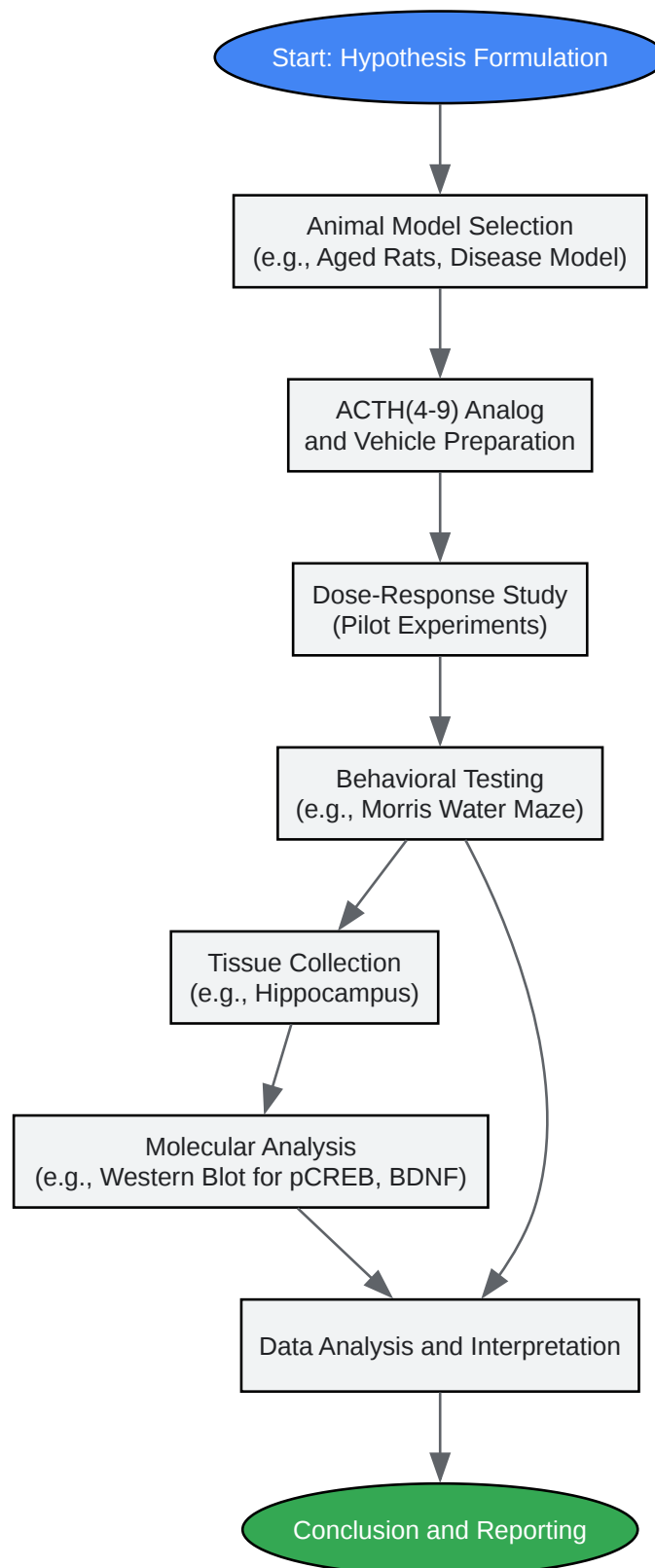


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Proposed signaling pathway of ACTH(4-9) in cognitive enhancement.

Experimental Workflow for Preclinical Evaluation

The following diagram illustrates a typical workflow for evaluating the cognitive effects of an ACTH(4-9) analog in a rodent model.

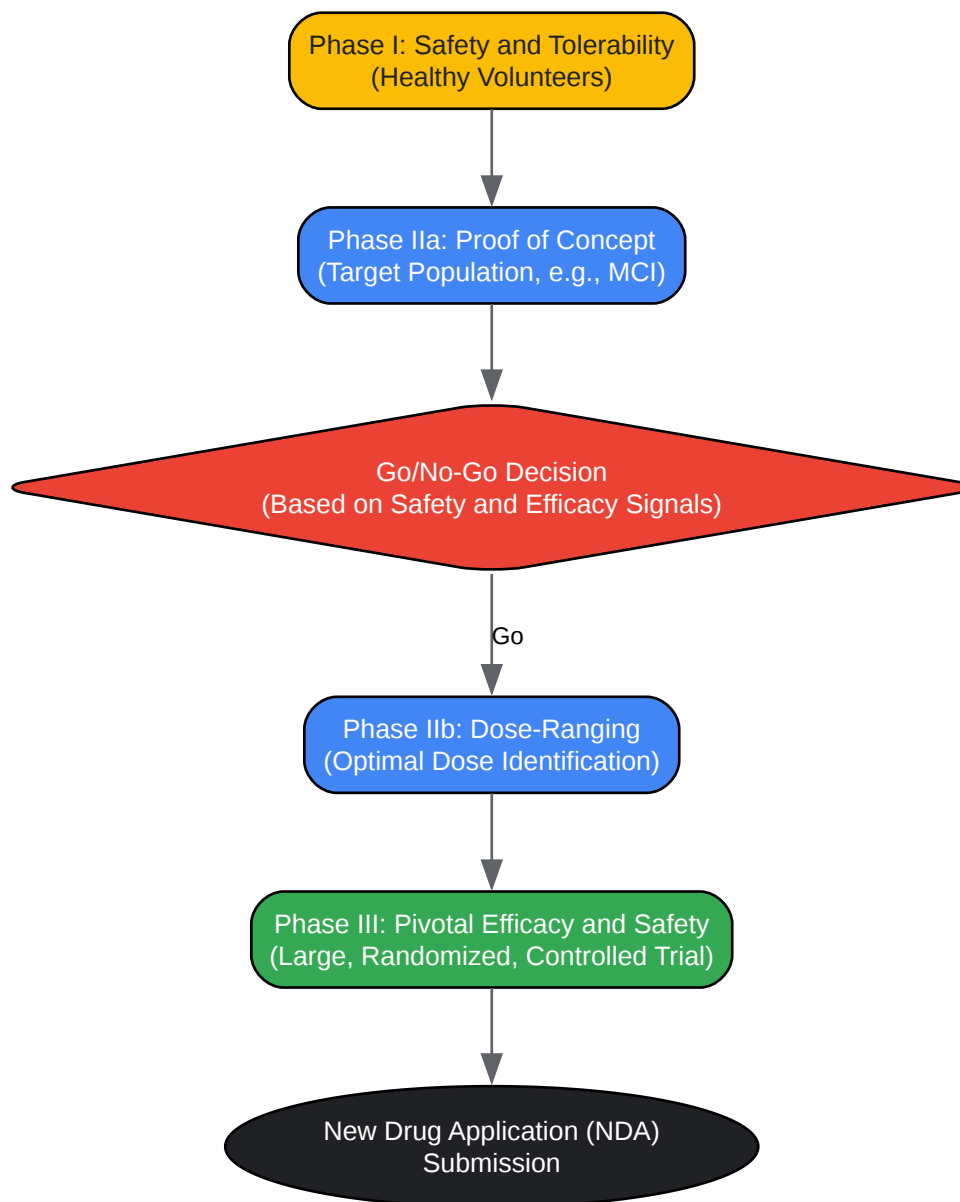


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Workflow for preclinical evaluation of ACTH(4-9) analogs.

Logical Relationship in Clinical Trial Design

This diagram outlines the logical progression of a clinical trial designed to assess the cognitive effects of an ACTH(4-9) analog in a human population.



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Logical flow of a clinical trial for an ACTH(4-9) analog.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Learning and memory processes of an ACTH4-9 analog \(ebiratide; Hoe 427\) in mice and rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Neuroprotective effect of ACTH \(4-9\) in degeneration of hippocampal nerve cells caused by dexamethasone: morphological, immunocytochemical and ultrastructural studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Behavioral effects of Org 2766, a synthetic analog of the adrenocorticotrophic hormone \(4-9\), in 14 outpatient autistic children - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. The use of adrenocorticotrophic hormone \(4-9\) analog ORG 2766 in autistic children: effects on the organization of behavior - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. A controlled trial with ORG 2766, an ACTH-\(4-9\) analog, in 50 relatively able children with autism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. mmpc.org \[mmpc.org\]](https://www.mmpc.org)
- [8. Morris water maze: procedures for assessing spatial and related forms of learning and memory - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Morris water maze - Scholarpedia \[scholarpedia.org\]](https://www.scholarpedia.org)
- [10. Morris water maze: a versatile and pertinent tool for assessing spatial learning and memory - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [12. maze.conductscience.com \[maze.conductscience.com\]](https://maze.conductscience.com)
- [13. The effects of stress on avoidance in rodents: An unresolved matter - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. med-associates.com \[med-associates.com\]](https://www.med-associates.com)
- [15. Melanocortin 4 receptor signaling in dopamine 1 receptor neurons is required for procedural memory learning - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [16. Melanocortin-4 Receptor Regulates Hippocampal Synaptic Plasticity through a Protein Kinase A-Dependent Mechanism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. Melanocortin 4 receptor - Wikipedia \[en.wikipedia.org\]](#)
- [18. The ACTH\(4-9\) analog Org2766 modulates the behavioral changes induced by NMDA and the NMDA receptor antagonist AP5 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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